

Personal protective equipment for handling Aspergillic acid

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Compound of Interest

Compound Name: *Aspergillic acid*

Cat. No.: *B1200694*

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Essential Safety and Handling Guide for Aspergillic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **Aspergillic acid**, a known antibiotic and antifungal agent.^[1] Adherence to these procedures is vital to ensure a safe laboratory environment.

Hazard Identification and Safety Data

Aspergillic acid and its analogs, such as Neohydroxy**aspergillic acid**, present several hazards. Neohydroxy**aspergillic acid** is harmful if swallowed and is very toxic to aquatic life with long-lasting effects.^[2] The toxicity of **aspergillic acid** is primarily due to its hydroxamic acid functionality, which can chelate important physiological ions.^[1]

GHS Hazard Statements for Related Compounds:

- H302: Harmful if swallowed.^[2]
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

- H335: May cause respiratory irritation.
- H410: Very toxic to aquatic life with long lasting effects.[2]

Physical and Chemical Properties of Aspergillic Acid

Molecular Formula	C ₁₂ H ₂₀ N ₂ O ₂ [1]
Molar Mass	224.304 g·mol ⁻¹ [1]
Appearance	Pale yellow needles[1]
Melting Point	98 °C (208 °F; 371 K)[1]
Density	1.163 g/cm ³ [1]

Occupational Exposure Limits

OSHA PEL	No data available
ACGIH TLV	No data available
NIOSH REL	No data available

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure. The following equipment is mandatory when handling **Aspergillic acid**.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles with side-shields.[2] In situations with a high risk of splashing, a face shield should be worn in addition to goggles.[3][4]	Protects against splashes and airborne particles that can cause serious eye irritation.
Hand Protection	Nitrile or butyl rubber gloves.[4][5] Gloves must be inspected for integrity before each use and disposed of as contaminated waste after handling the acid.[3]	Prevents skin contact, which can cause irritation.
Body Protection	A complete chemical-resistant suit or, at a minimum, a lab coat and a chemical-resistant apron.[3][6] Impervious clothing is recommended.[2] For higher risk activities, consider flame-retardant and antistatic protective clothing.[3]	Protects the skin from accidental spills and splashes.
Respiratory Protection	For low-level exposure to dust, a P95 (US) or P1 (EU) particulate respirator is advised.[3] For higher potential exposures, use respirator cartridges rated for organic vapors and acid gases (e.g., OV/AG/P99 in the US or ABEK-P2 in the EU).[3]	Prevents inhalation of dust or aerosols, which may cause respiratory irritation.
Footwear	Chemical-resistant boots. Pant legs should be worn outside the boots to prevent chemicals from entering.[7]	Protects feet from spills. Leather and canvas shoes are not suitable as they can absorb and retain the chemical.[7]

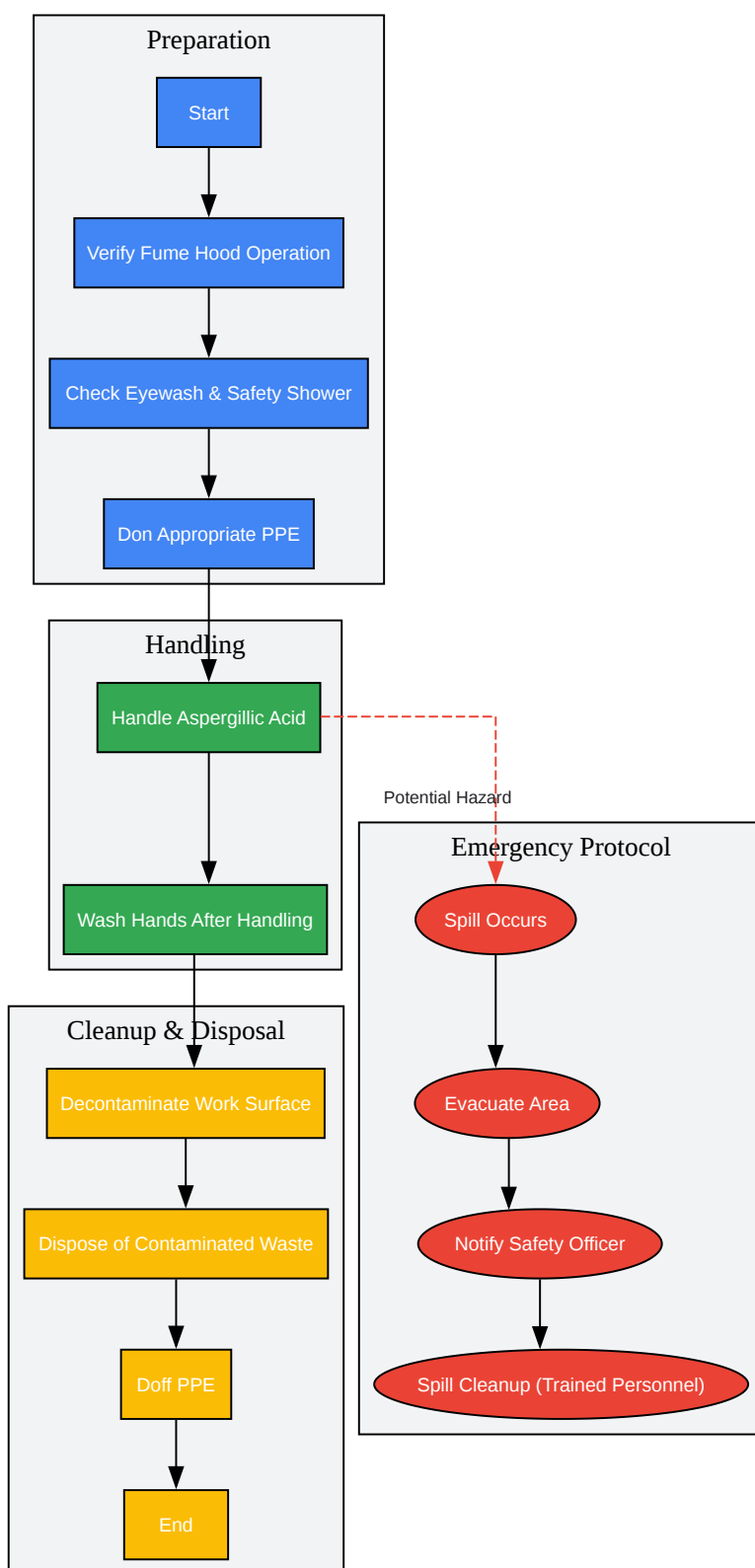
Operational Plan: Handling and Storage Protocols

Preparation and Handling:

- Ventilation: Always handle **Aspergillic acid** in a well-ventilated area, preferably within a certified chemical fume hood.[\[2\]](#)[\[3\]](#)
- Pre-Handling Check: Before starting any work, ensure that an eyewash station and safety shower are accessible and operational.[\[2\]](#)[\[8\]](#) Inspect all PPE for damage.
- Handling: Avoid direct contact with skin and eyes.[\[3\]](#)[\[8\]](#) Do not breathe in dust or aerosols.[\[2\]](#)[\[3\]](#) Prohibit eating, drinking, and smoking in the handling area.[\[2\]](#)
- Post-Handling: Wash hands and any exposed skin thoroughly with soap and water after handling.[\[2\]](#)[\[3\]](#)

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated place.[\[2\]](#)[\[3\]](#)[\[8\]](#)
- Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent.[\[2\]](#)
- Keep away from direct sunlight and all sources of ignition.[\[2\]](#)



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